

Introduction: The Analytical Imperative of a Key Loratadine-Related Compound

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Compound of Interest

Compound Name: Loratadine ketone

CAS No.: 130642-50-1

Cat. No.: B110792

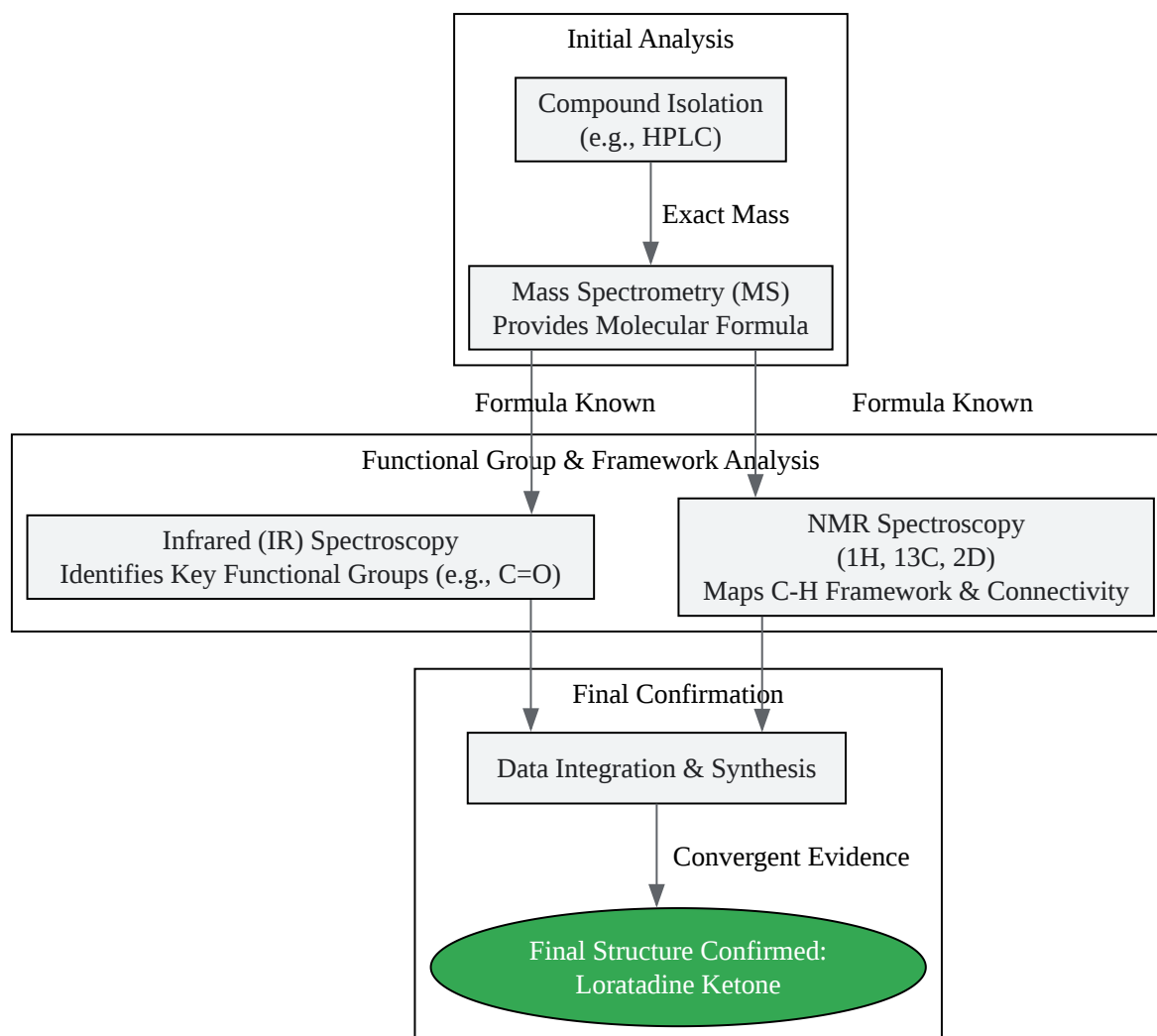
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Loratadine, a widely recognized second-generation antihistamine, is a cornerstone in the management of allergic conditions.[1][2] Its efficacy and safety profile are well-documented; however, like any active pharmaceutical ingredient (API), its synthesis, metabolism, and degradation can yield a constellation of related compounds.[3][4] Among these is **Loratadine ketone**, also known by its IUPAC name, [3-[2-(3-chlorophenyl)ethyl]-2-pyridinyl]-(1-methylpiperidin-4-yl)methanone.[5] This compound can arise as a process-related impurity or a metabolic byproduct, making its unambiguous identification and structural confirmation a critical task in pharmaceutical quality control and drug metabolism studies.[6][7]

This guide provides a comprehensive, methodology-focused walkthrough of the chemical structure elucidation of **Loratadine ketone** (Molecular Formula: C₂₀H₂₃ClN₂O, Molecular Weight: 342.9 g/mol).[5] We will proceed not by a rigid checklist, but by a logical, synergistic workflow that integrates data from multiple spectroscopic techniques. As seasoned researchers know, structure elucidation is a process of convergent evidence, where each piece of data validates and refines the others until a single, undeniable structure emerges.

The Elucidation Workflow: A Multi-pronged Spectroscopic Approach

The modern analytical workflow for a novel or unknown compound like **Loratadine ketone** relies on the convergence of three core spectroscopic techniques: Mass Spectrometry (MS), Infrared (IR) Spectroscopy, and Nuclear Magnetic Resonance (NMR) Spectroscopy. Each provides a unique piece of the structural puzzle.



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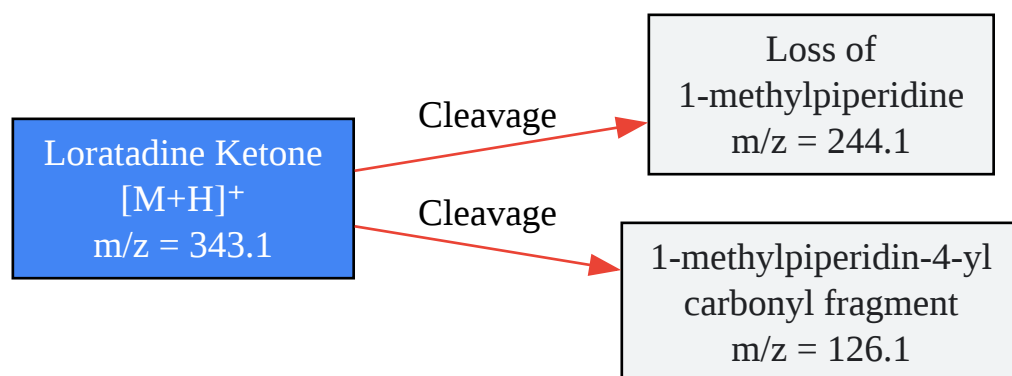
Caption: A logical workflow for structure elucidation.

High-Resolution Mass Spectrometry (HRMS): The Molecular Blueprint

Expertise & Causality: We begin with HRMS, typically coupled with a separation technique like HPLC (HPLC-MS), because it provides the most fundamental piece of information: the exact molecular weight and, by extension, the precise elemental composition.[8] This is the foundation upon which all subsequent analysis is built. We choose a soft ionization technique like Electrospray Ionization (ESI) in positive mode to minimize fragmentation and maximize the signal of the protonated molecular ion $[M+H]^+$.

An ESI-HRMS analysis of **Loratadine ketone** would be expected to yield a primary ion at m/z 343.1575. This value corresponds to the molecular formula $C_{20}H_{24}ClN_2O^+$ (the protonated form). The presence of a characteristic isotopic pattern for chlorine (an $M+2$ peak approximately one-third the intensity of the molecular ion peak) would provide immediate confirmation of a single chlorine atom in the structure.[6]

Further fragmentation via tandem MS (MS/MS) provides the first glimpse into the molecule's substructures. By selecting the parent ion (m/z 343.1) and subjecting it to collision-induced dissociation (CID), we can predict key fragments.



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Caption: Predicted key MS/MS fragmentation pathways for **Loratadine Ketone**.

Fourier-Transform Infrared (FT-IR) Spectroscopy: Pinpointing the Ketone

Expertise & Causality: With the molecular formula established, FT-IR spectroscopy serves as a rapid and definitive tool to confirm the presence of key functional groups. Its primary role in this specific elucidation is to unambiguously identify the ketone carbonyl (C=O) group, which distinguishes this molecule from many other loratadine-related compounds.

The key diagnostic signal is the strong C=O stretching vibration. For an aryl ketone conjugated with the pyridine ring, this peak is expected in the 1650-1675 cm^{-1} region.[6] The absence of broad O-H stretching bands (typically ~3200-3600 cm^{-1}) would rule out hydroxyl groups, and the absence of characteristic ester C=O bands (~1735-1750 cm^{-1}) differentiates it from loratadine itself.[9][10]

Functional Group	Characteristic Absorption (cm^{-1})	Rationale for Assignment
C=O Stretch (Aryl Ketone)	~1660 cm^{-1}	Strong absorption, characteristic of a ketone conjugated with an aromatic system.[6]
C-H Stretch (Aromatic)	>3000 cm^{-1}	Signals presence of sp^2 C-H bonds in the chlorophenyl and pyridine rings.
C-H Stretch (Aliphatic)	<3000 cm^{-1}	Signals presence of sp^3 C-H bonds in the piperidine ring and ethyl bridge.
C=C, C=N Stretch (Aromatic)	~1400-1600 cm^{-1}	Multiple bands confirming the aromatic ring structures.
C-Cl Stretch	~700-800 cm^{-1}	Indicates the presence of the chloro-substituent on the phenyl ring.

Nuclear Magnetic Resonance (NMR) Spectroscopy: The Definitive Structural Map

Expertise & Causality: NMR is the most powerful technique for structure elucidation, providing a detailed map of the carbon-hydrogen framework. We employ a suite of experiments— ^1H NMR, ^{13}C NMR, and 2D techniques like COSY, HSQC, and HMBC—to piece together the exact connectivity of every atom.

Caption: Chemical Structure of **Loratadine Ketone**.[\[5\]](#)

^1H NMR Spectroscopy: This experiment identifies all unique proton environments and their neighboring protons through spin-spin splitting. The spectrum can be logically divided:

- **Aromatic Region (δ 7.0-8.5 ppm):** Protons on the chlorophenyl and pyridine rings will appear here. Their specific shifts and splitting patterns are crucial for determining substitution patterns.
- **Ethyl Bridge (δ ~2.8-3.2 ppm):** Two distinct triplet signals are expected for the $-\text{CH}_2-\text{CH}_2-$ group, confirming this linkage.
- **Piperidine Ring (δ ~1.8-3.5 ppm):** A complex series of signals corresponding to the axial and equatorial protons of the piperidine ring.
- **N-Methyl Group (δ ~2.3 ppm):** A sharp singlet integrating to three protons, confirming the $-\text{NCH}_3$ moiety.

^{13}C NMR Spectroscopy: This provides a count of all unique carbon atoms. The most diagnostic signal for **Loratadine ketone** is the carbonyl carbon.

- **Carbonyl Carbon ($\text{C}=\text{O}$):** A signal far downfield, typically >190 ppm, is the unmistakable signature of a ketone.[\[6\]](#)
- **Aromatic Carbons:** Multiple signals between δ 120-160 ppm.
- **Aliphatic Carbons:** Signals for the piperidine, ethyl bridge, and N-methyl carbons in the upfield region (δ 25-60 ppm).

2D NMR - Connecting the Pieces:

- COSY (Correlation Spectroscopy): Reveals which protons are coupled (i.e., on adjacent carbons). This is essential for tracing the spin systems of the ethyl bridge and the piperidine ring.
- HSQC (Heteronuclear Single Quantum Coherence): Maps each proton directly to the carbon it is attached to, definitively linking the ^1H and ^{13}C assignments.
- HMBC (Heteronuclear Multiple Bond Correlation): This is the key to connecting the substructures. It shows correlations between protons and carbons that are 2-3 bonds away. For instance, observing a correlation from the protons on the piperidine ring (adjacent to the carbonyl) to the carbonyl carbon itself provides undeniable proof of the ketone linkage between the pyridine and piperidine moieties.

^{13}C NMR	Predicted Chemical Shift (δ ppm)	Rationale
C=O	>190	Deshielded environment of a ketone carbonyl carbon.[6]
Aromatic C-Cl	~134	Standard shift for a chlorine-substituted aromatic carbon.
Aromatic C-H/C-C	120-160	Typical range for sp^2 carbons in chlorophenyl and pyridine rings.
N-CH ₃	~45	Aliphatic carbon attached to nitrogen.
Piperidine Carbons	28-56	Range for sp^3 carbons in a piperidine ring.
Ethyl Bridge (-CH ₂ CH ₂ -)	30-40	Aliphatic carbons in the ethyl linker.

Experimental Protocols

Protocol 1: HPLC-MS/MS Analysis

- System Preparation: Use a high-performance liquid chromatography system coupled to a tandem mass spectrometer with an electrospray ionization (ESI) source.[8][11]
- Chromatographic Conditions:
 - Column: C18 reverse-phase column (e.g., 4.6 x 150 mm, 5 μ m).[12]
 - Mobile Phase: A gradient elution is often effective. For example, start with a mixture of 90% Water (with 0.1% formic acid) and 10% Acetonitrile, grading to 10% Water and 90% Acetonitrile over 15 minutes.[8]
 - Flow Rate: 0.5 mL/min.
 - Injection Volume: 10 μ L.
- MS Conditions:
 - Ionization Mode: ESI Positive.
 - Scan Mode: Full scan from m/z 100-500 for initial identification, followed by a product ion scan (MS/MS) of the target precursor ion (m/z 343.1).
 - Capillary Voltage: 3.5 kV.
 - Source Temperature: 120 $^{\circ}$ C.
- Data Analysis: Extract the mass spectrum for the chromatographic peak corresponding to **Loratadine ketone**. Determine the accurate mass of the molecular ion and analyze the fragmentation pattern from the MS/MS spectrum.

Protocol 2: FT-IR Spectroscopy

- Sample Preparation: Prepare a KBr (potassium bromide) pellet. Mix ~1 mg of the sample with ~100 mg of dry KBr powder and press into a transparent disc. Alternatively, use an Attenuated Total Reflectance (ATR) accessory for direct analysis of the solid sample.
- Data Acquisition:

- Instrument: Fourier-Transform Infrared Spectrometer.
- Scan Range: 4000-400 cm^{-1} .
- Resolution: 4 cm^{-1} .
- Scans: Accumulate 16-32 scans to improve the signal-to-noise ratio.
- Data Analysis: Identify the key absorption bands and assign them to the corresponding functional groups, paying special attention to the C=O stretch.[\[13\]](#)

Protocol 3: NMR Spectroscopy

- Sample Preparation: Dissolve 5-10 mg of the sample in ~0.7 mL of a deuterated solvent (e.g., CDCl_3 or DMSO-d_6) in a standard 5 mm NMR tube.
- Data Acquisition (on a ≥ 400 MHz spectrometer):
 - ^1H NMR: Acquire a standard proton spectrum.
 - ^{13}C NMR: Acquire a proton-decoupled carbon spectrum.
 - COSY: Acquire a standard gradient-selected COSY experiment.
 - HSQC: Acquire a standard gradient-selected HSQC experiment optimized for one-bond C-H coupling (~145 Hz).
 - HMBC: Acquire a standard gradient-selected HMBC experiment optimized for long-range couplings (e.g., 8 Hz).
- Data Analysis: Process all spectra using appropriate software. Assign all ^1H and ^{13}C signals by systematically integrating the information from all 1D and 2D spectra.

Conclusion: A Synthesis of Evidence

The structural elucidation of **Loratadine ketone** is a clear demonstration of the power of a multi-technique analytical approach. High-resolution mass spectrometry establishes the elemental formula ($\text{C}_{20}\text{H}_{23}\text{ClN}_2\text{O}$). FT-IR spectroscopy provides rapid and definitive evidence of the key ketone functional group. Finally, a full suite of 1D and 2D NMR experiments

meticulously maps the atomic connectivity, leaving no ambiguity. The convergence of these independent datasets provides the self-validating and trustworthy evidence required to confirm the structure of [3-[2-(3-chlorophenyl)ethyl]-2-pyridinyl]-(1-methylpiperidin-4-yl)methanone with the highest degree of scientific certainty.

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